

Physical properties of 3-Bromopyridine (boiling point, melting point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopyridine

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An In-depth Technical Guide to the Physical Properties of 3-Bromopyridine

This technical guide provides a comprehensive overview of the key physical properties of **3-Bromopyridine**, a significant heterocyclic compound utilized as an intermediate in the synthesis of active pharmaceutical ingredients.[1] This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental methodologies, and a workflow for property determination.

Core Physical Properties

3-Bromopyridine is a colorless to light yellow liquid at room temperature.[2][3] It is recognized as an aryl bromide and is an isomer of bromopyridine.[4] Its primary application lies in its role as a building block in organic synthesis.[4]

The physical properties of **3-Bromopyridine**, gathered from various sources, are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Source(s)
Boiling Point	173 °C	[2] [4]
173.42 °C	[1]	
178 °C		
170 °C	[5]	
172-174 °C	[6]	
Melting Point	-27 °C	[5]
Density	1.640 g/cm ³	
1.64 g/mL at 25 °C		
1.62 (Specific Gravity 20/20)		
1.613 g/mL	[5]	
1.617 g/mL	[6]	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point, melting point, and density of a liquid compound such as **3-Bromopyridine**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., sodium fusion tube)
- Capillary tube (sealed at one end)

- Heating mantle or Bunsen burner
- Liquid paraffin or other suitable heating oil
- Stand and clamps

Procedure:

- A small volume of **3-Bromopyridine** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is securely attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing heating oil, ensuring the rubber band or attachment is above the oil level.^[7]
- The side arm of the Thiele tube is gently heated, allowing for uniform temperature distribution via convection currents.^[8]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating should be continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[7]^[8]

Since **3-Bromopyridine** is a liquid at room temperature with a melting point of approximately -27°C, its determination requires a cooling bath.

Apparatus:

- Small test tube
- Thermometer with a range below 0°C

- Cooling bath (e.g., dry ice/acetone or a cryostat)
- Stirring rod

Procedure:

- A sample of **3-Bromopyridine** is placed in a small test tube.
 - A low-temperature thermometer is immersed in the sample.
 - The test tube is gradually cooled in the cooling bath while gently stirring the sample to ensure uniform temperature.
 - The temperature at which the first crystals appear is noted.
 - The sample is then allowed to slowly warm up.
 - The temperature at which the last crystal melts is recorded as the melting point. The melting range, the interval between the first and last crystal melting, provides an indication of purity.
- [\[9\]](#)

The density of a liquid can be determined by measuring its mass and volume. A pycnometer or a simple graduated cylinder and balance can be used.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

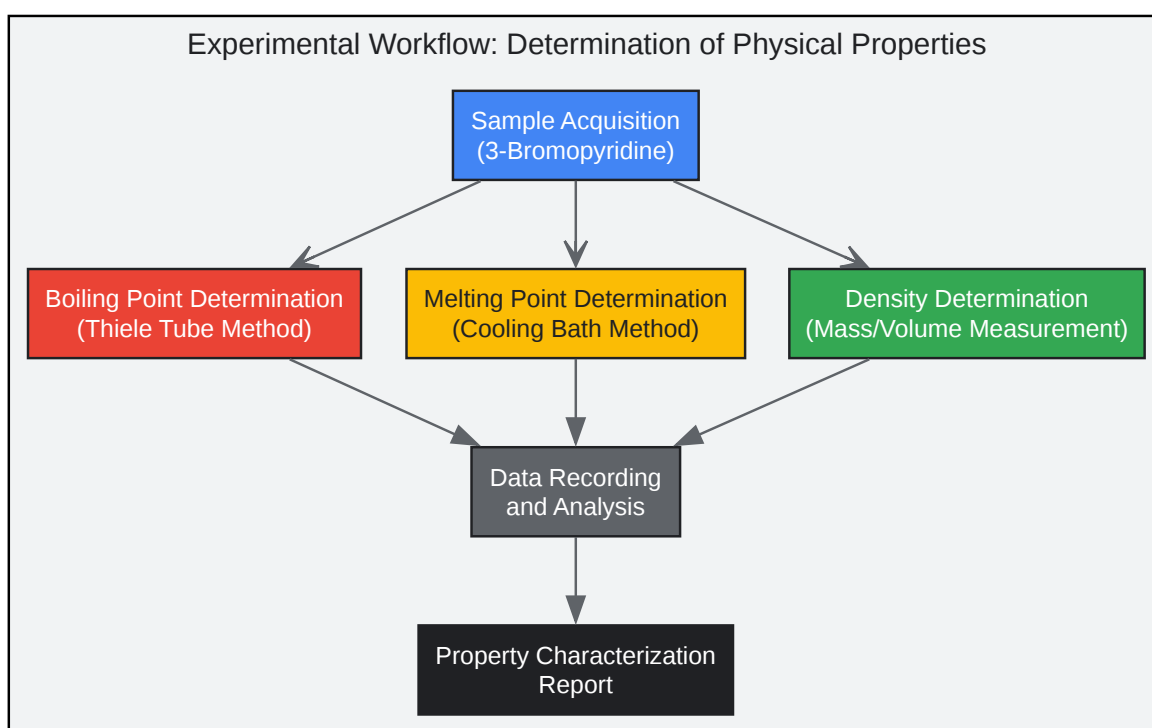
Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.[\[10\]](#)
- A known volume of **3-Bromopyridine** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The combined mass of the graduated cylinder and the liquid is measured.[\[10\]](#)

- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume. This process is typically repeated multiple times to ensure accuracy and precision.[10]

Mandatory Visualization

The following diagram illustrates a generalized experimental workflow for determining the physical properties of a liquid chemical sample like **3-Bromopyridine**.



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Caption: Workflow for Physical Property Determination.

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- To cite this document: BenchChem. [Physical properties of 3-Bromopyridine (boiling point, melting point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030812#physical-properties-of-3-bromopyridine-boiling-point-melting-point-density]

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